

# Technical Guide: 3-(Hexadecyloxy)propane-1,2-diyl Dioleate

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## Compound of Interest

Compound Name: 3-(Hexadecyloxy)propane-1,2-diyl  
dioleate

Cat. No.: B15552482

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Classification: Ether Lipid / Triglyceride Analogue Primary Application: Non-Hydrolyzable  
Metabolic Tracer & LNP Stabilizer[1]

## Introduction: The Architecture of Stability

In the landscape of lipid therapeutics and metabolic research, **3-(Hexadecyloxy)propane-1,2-diyl dioleate** represents a critical tool for decoupling lipid uptake from lipid hydrolysis.[1] Structurally, this molecule mimics a standard triglyceride (specifically triolein) but substitutes one ester bond with an ether linkage at the sn-3 position.[1]

This single atomic modification renders the molecule resistant to stereospecific lipases (such as Lipoprotein Lipase and Hepatic Lipase) at that specific position, creating a "metabolic dead-end" for the ether tail while allowing normal processing of the fatty acids at positions 1 and 2.[1] For drug development professionals, this molecule serves two distinct high-value purposes:

- Metabolic Tracing: A stable marker for chylomicron remnants and lipid droplets.[1]
- LNP Engineering: A neutral lipid component that modulates membrane fluidity without rapid degradation in the endosome.[1]

## Nomenclature & Synonyms

Accuracy in nomenclature is vital due to the existence of positional isomers (e.g., 1,3-dioleoyl variants).<sup>[1]</sup> The following table consolidates the identifiers for this specific 1,2-diacyl-3-alkyl structure.

| Category         | Identifier / Synonym                                            | Context                                                                     |
|------------------|-----------------------------------------------------------------|-----------------------------------------------------------------------------|
| IUPAC Name       | 3-(hexadecyloxy)propane-1,2-diyl (9Z,9'Z)-bis(octadec-9-enoate) | Formal chemical designation.<br><sup>[1][2]</sup>                           |
| Common Name      | Chimyl Dioleate                                                 | Derived from "Chimyl alcohol" (the ether core).                             |
| Descriptive Name | 1,2-Dioleoyl-3-hexadecyl-glycerol                               | Describes the position of acyl vs. alkyl chains. <sup>[1]</sup>             |
| Abbreviation     | O-Hexadecyl-Dioleoyl-TG                                         | Used in lipidomic datasets. <sup>[1]</sup>                                  |
| Lipid Map ID     | [Structure Match] 1-alkyl-2,3-diacyl-glycerol class             | Note: Numbering depends on stereospecific numbering (sn).<br><sup>[1]</sup> |
| Chemical Formula | C <sub>55</sub> H <sub>104</sub> O <sub>5</sub>                 | Molecular Weight: ~857.4 g/mol                                              |

## Structural Decoding<sup>[1]</sup>

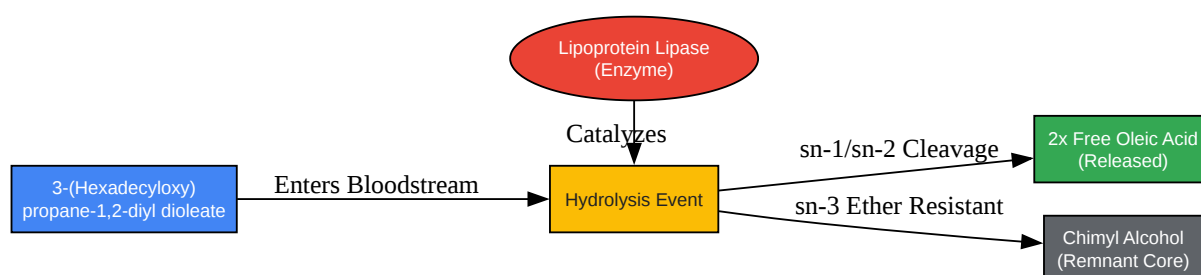
- Propane-1,2-diyl: The glycerol backbone positions 1 and 2 holding the esters.<sup>[1]</sup>
- Dioleate: Two Oleic Acid (C18:1) chains attached via ester bonds (hydrolyzable).<sup>[1]</sup>
- 3-(Hexadecyloxy): Position 3 holds a Cetyl (C16:0) chain attached via an ether bond (non-hydrolyzable).<sup>[1]</sup>

## Mechanism of Action: The "Ether Blockade"

The utility of this lipid relies on the differential stability of ester vs. ether bonds.<sup>[1]</sup>

## Biological Pathway Logic[1]

- Uptake: The molecule is incorporated into lipoproteins (like LDL/VLDL) or Lipid Nanoparticles (LNPs) exactly like a standard triglyceride.[1]
- Lipolysis: Upon encountering Lipoprotein Lipase (LPL) in the capillary endothelium:
  - The sn-1 and sn-2 esters (Oleates) are hydrolyzed, releasing free fatty acids.[1]
  - The sn-3 ether (Hexadecyl) cannot be cleaved by LPL.[1]
- Result: The remaining mono-ether glycerol backbone (Chimyl alcohol) remains associated with the particle remnant, allowing researchers to track the "core" of the particle independent of its fatty acid payload.[1]



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Figure 1: Differential hydrolysis pathway showing the release of fatty acids while retaining the ether-linked core.[1]

## Experimental Protocols

### Protocol A: Synthesis of LNP Tracers (Self-Validating)

Objective: Incorporate Chimyl Dioleate into LNPs to assess particle stability in plasma.

Reagents:

- Cationic Lipid (e.g., MC3 or ALC-0315)[1]

- Helper Lipid (DSPC)
- Cholesterol<sup>[1]</sup>
- PEG-Lipid<sup>[1]</sup>
- Tracer: **3-(Hexadecyloxy)propane-1,2-diyl dioleate** (1 mol%)<sup>[1]</sup>

#### Workflow:

- Stock Preparation: Dissolve all lipids individually in ethanol.
  - Validation: Ensure Chimyl Dioleate is fully solubilized (clear solution).<sup>[1]</sup> If cloudy, sonicate at 37°C.<sup>[1]</sup>
- Mixing: Combine lipids at molar ratio 50:10:38.5:1.5 (Standard LNP) + 1% Tracer.
- Microfluidic Assembly: Mix organic phase (ethanol) with aqueous phase (Citrate buffer pH 4.0) at 3:1 flow rate ratio.<sup>[1]</sup>
- Dialysis: Dialyze against PBS (pH 7.4) for 12 hours to remove ethanol.
- Quality Control (QC):
  - Size: DLS (Dynamic Light Scattering) should show Z-avg < 100 nm.
  - PDI: < 0.2 indicates homogenous population.<sup>[1]</sup>
  - HPLC Quant: Verify the ratio of Chimyl Dioleate to Cholesterol matches the input (1:38.5). If the ratio drops, the ether lipid precipitated during mixing.

## Protocol B: In Vitro Lipolysis Assay

Objective: Confirm resistance to lipase activity compared to Triolein.<sup>[1]</sup>

- Emulsion Prep: Sonicate Chimyl Dioleate (Test) and Triolein (Control) with Phosphatidylcholine (PC) in buffer to form micelles.
- Incubation: Add Porcine Pancreatic Lipase or LPL.<sup>[1]</sup> Incubate at 37°C for 60 mins.

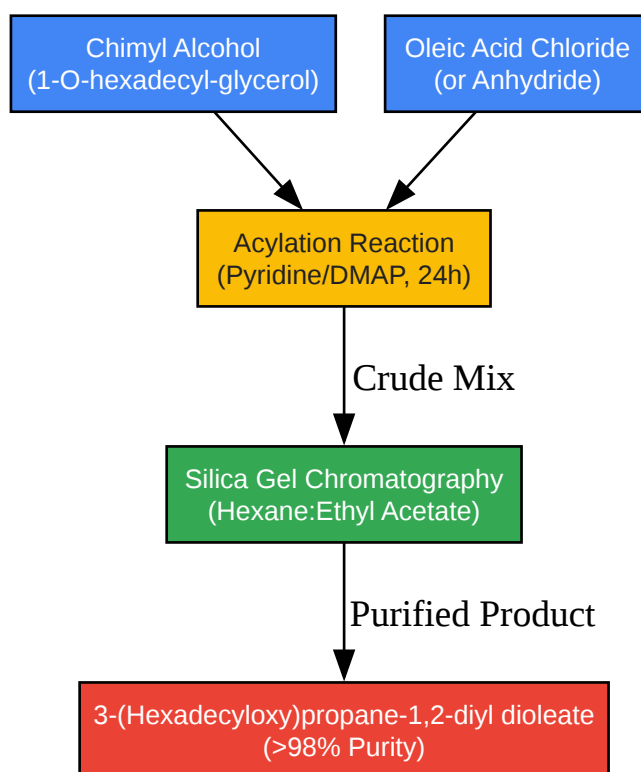
- Extraction: Stop reaction with Chloroform/Methanol (2:1).
- Analysis (TLC/MS):
  - Control (Triolein): Appearance of Mono-olein and Free Fatty Acids.[\[1\]](#)
  - Test (Ether): Appearance of Chimyl Alcohol (Mono-ether) and Free Fatty Acids.[\[1\]](#) No Glycerol should be produced from the Test sample.

## Physicochemical Properties Data

| Property         | Value                       | Relevance                                                               |
|------------------|-----------------------------|-------------------------------------------------------------------------|
| Molecular Weight | ~857.45 g/mol               | Mass Spec identification (M+NH4)+ adducts common. <a href="#">[1]</a>   |
| Solubility       | Chloroform, Hexane, Ethanol | Insoluble in water. Requires carrier (LNP/Micelle). <a href="#">[1]</a> |
| LogP             | > 15 (Predicted)            | Highly lipophilic; partitions strictly to membrane core.                |
| Phase Transition | < 0°C (Liquid at RT)        | Oleic acid tails prevent crystallization, maintaining LNP fluidity.     |
| Refractive Index | ~1.46                       | Compatible with standard DLS/HPLC detectors. <a href="#">[1]</a>        |

## Synthesis Logic (Graphviz)

Understanding the synthesis helps in troubleshooting impurities (e.g., unreacted Chimyl alcohol).



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Figure 2: Synthetic route via acylation of Chimyl Alcohol.[1] Note: Incomplete acylation results in mono-ester impurities.[1]

## References

- Yang, L. et al. (2016).[1] "Ether Lipids in Metabolic Diseases." Journal of Lipid Research.[1]
- Paltauf, F. (1994).[1] "Ether Lipids: Chemistry and Biology." [1] Academic Press.[1] (Definitive text on ether lipid stability).
- MedChemExpress. "3-(Hexadecyloxy)propane-1,2-diyl dioleate Product Data." [1]
- PubChem. "Chimyl Alcohol (Precursor) Compound Summary." [1]
- Avanti Polar Lipids. "Ether Lipids and LNP Formulation Strategies."

(Note: While specific trade names for the dioleate ester are rare, the precursors and class behavior are well-documented in standard lipid biochemistry texts.)[1]

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## Sources

- 1. Chimyl Alcohol | C<sub>19</sub>H<sub>40</sub>O<sub>3</sub> | CID 10448487 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 1,2-dihexadecanoyl-3-(9Z-octadecenoyl)-sn-glycerol | C<sub>53</sub>H<sub>100</sub>O<sub>6</sub> | CID 25240460 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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